

Spectroscopic Data of 2-Acetylbenzothiazole: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 2-Acetylbenzothiazole

CAS No.: 1629-78-3

Cat. No.: B155973

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Abstract

2-Acetylbenzothiazole (CAS No: 1629-78-3, Molecular Formula: C₉H₇NOS, Molecular Weight: 177.22 g/mol) is a key heterocyclic building block in medicinal chemistry and materials science. Its utility in the synthesis of novel compounds necessitates unambiguous structural confirmation and purity assessment. This technical guide provides a detailed analysis of the core spectroscopic data required for the definitive characterization of **2-Acetylbenzothiazole**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). We delve into the interpretation of spectral data, present standardized experimental protocols, and explain the causality behind analytical choices to ensure scientific integrity and reproducibility.

Molecular Structure and Spectroscopic Overview

The structural integrity of any synthesized compound is the foundation of its subsequent application. For **2-Acetylbenzothiazole**, a combination of spectroscopic techniques provides a complete picture of its molecular framework. NMR spectroscopy elucidates the carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups, and

Mass Spectrometry verifies the molecular weight and provides insight into the molecule's stability and fragmentation patterns.

Figure 1: Structure of **2-Acetylbenzothiazole** with IUPAC numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for elucidating the precise structure of an organic molecule in solution. By analyzing the chemical shifts, multiplicities, and coupling constants of ^1H and ^{13}C nuclei, we can map the entire molecular skeleton.

^1H NMR Analysis

The proton NMR spectrum of **2-Acetylbenzothiazole** is characterized by two distinct regions: the aromatic region, where the four protons of the benzo group reside, and the aliphatic region, containing the singlet from the acetyl methyl protons.

Table 1: Expected ^1H NMR Data for **2-Acetylbenzothiazole** (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
~8.25	Doublet (d)	~8.2	1H	H-4
~8.05	Doublet (d)	~8.1	1H	H-7
~7.60	Triplet of Doublets (td)	~7.8, 1.4	1H	H-5 or H-6
~7.52	Triplet of Doublets (td)	~7.7, 1.3	1H	H-6 or H-5

| 2.85 | Singlet (s) | - | 3H | H-9 (CH_3) |

Expertise & Experience: The downfield chemical shifts of H-4 and H-7 are characteristic of protons peri to the thiazole ring, which deshields them due to inductive and anisotropic effects. The methyl protons appear as a sharp singlet at ~2.85 ppm, confirming the presence of the acetyl group and its isolation from other protons.

¹³C NMR Analysis

The ¹³C NMR spectrum provides a count of unique carbon environments and crucial information about their hybridization and electronic environment.

Table 2: Expected ¹³C NMR Data for **2-Acetylbenzothiazole** (125 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Carbon Assignment	Rationale
~192.5	C-8 (C=O)	Typical chemical shift for a ketone carbonyl carbon.[1]
~168.0	C-2	Quaternary carbon of the thiazole ring attached to N and S.
~153.5	C-7a	Quaternary carbon of the benzene ring fused to the thiazole ring.
~136.8	C-3a	Quaternary carbon of the benzene ring fused to the thiazole ring.
~127.8	C-5	Aromatic CH carbon.
~127.2	C-6	Aromatic CH carbon.
~125.5	C-4	Aromatic CH carbon.
~122.0	C-7	Aromatic CH carbon.

| ~26.5 | C-9 (CH₃) | Aliphatic methyl carbon attached to a carbonyl.[2] |

Trustworthiness: The combination of nine distinct carbon signals, including the characteristic downfield carbonyl peak (~192.5 ppm) and the thiazole C-2 peak (~168.0 ppm), provides a self-validating fingerprint for the **2-Acetylbenzothiazole** structure.[3]

Experimental Protocol: NMR Data Acquisition

Figure 2: Standard workflow for NMR sample preparation and data acquisition.

- **Sample Preparation:** Accurately weigh 5-10 mg of **2-Acetylbenzothiazole** and dissolve it in approximately 0.7 mL of deuterated chloroform (CDCl_3) in an NMR tube. CDCl_3 is a preferred solvent due to its low viscosity and ability to dissolve many organic compounds.
- **Internal Standard:** Add a small drop of tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).
- **^1H NMR Acquisition:** Acquire the spectrum on a 400 or 500 MHz spectrometer. A sufficient signal-to-noise ratio is typically achieved with 16 scans, a spectral width of 12-16 ppm, and a relaxation delay of 1-2 seconds.^[4]
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence to simplify the spectrum to singlets for each carbon. A greater number of scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are necessary due to the lower natural abundance of the ^{13}C isotope.^[4]
- **Data Processing:** Process the raw Free Induction Decay (FID) data using appropriate software. This involves Fourier transformation, phase correction, baseline correction, and integration.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The spectrum of **2-Acetylbenzothiazole** is dominated by a strong carbonyl stretch and vibrations characteristic of the aromatic system.

Table 3: Key IR Absorption Bands for **2-Acetylbenzothiazole** (KBr Pellet)

Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group
~3060	Medium-Weak	C-H Stretch	Aromatic C-H
~1695	Strong	C=O Stretch	Ketone
~1590, 1470, 1430	Medium-Strong	C=C & C=N Stretch	Aromatic & Thiazole Ring
~1360	Strong	C-H Bend	Methyl (CH_3)

| ~750 | Strong | C-H Bend | ortho-disubstituted Benzene |

Expertise & Experience: The most diagnostic peak is the intense C=O stretch around 1695 cm^{-1} . Its position indicates a ketone conjugated with an aromatic system, which lowers the frequency from a typical aliphatic ketone (~1715 cm^{-1}). The sharp, strong band at ~750 cm^{-1} is highly indicative of the 1,2-disubstituted (ortho) pattern of the benzene ring.^[5]

Experimental Protocol: ATR-IR Data Acquisition

Attenuated Total Reflectance (ATR) is a modern, preferred method over traditional KBr pellets as it requires minimal sample preparation.

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or zinc selenide) is clean by wiping it with a solvent such as isopropanol and running a background scan.
- **Sample Application:** Place a small amount of the solid **2-Acetylbenzothiazole** sample directly onto the ATR crystal.
- **Data Acquisition:** Apply pressure using the built-in clamp to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16-32 scans over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .
- **Data Processing:** The resulting spectrum is typically displayed in terms of transmittance or absorbance. No further processing is usually required.

Mass Spectrometry (MS)

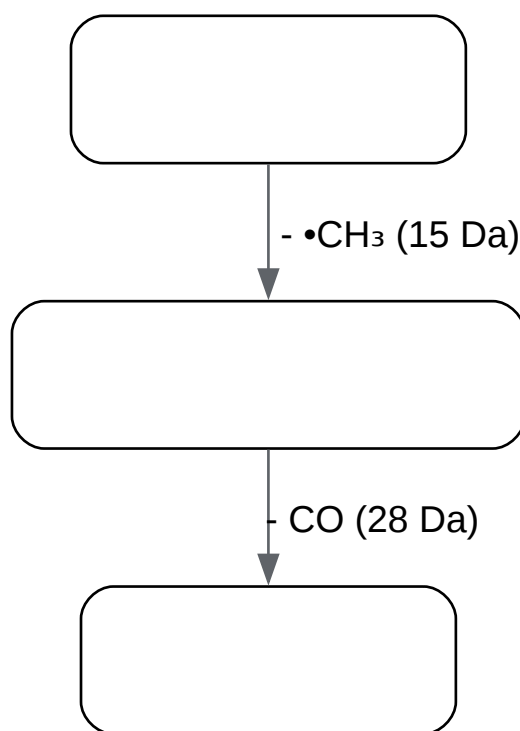
Mass spectrometry provides the molecular weight of a compound and offers structural clues based on its fragmentation pattern under energetic conditions.

Fragmentation Analysis (Electron Ionization)

Under Electron Ionization (EI), **2-Acetylbenzothiazole** is expected to show a clear molecular ion peak ($\text{M}^{+\cdot}$) at $m/z = 177$, corresponding to its molecular weight. The fragmentation is dominated by cleavages adjacent to the carbonyl group.

- **Molecular Ion ($\text{M}^{+\cdot}$):** m/z 177

- Primary Fragmentation: The most favorable initial fragmentation is the loss of a methyl radical ($\bullet\text{CH}_3$) via alpha-cleavage to form a highly stable benzothiazol-2-yl-acylium ion. This fragment is often the base peak in the spectrum.
 - $[\text{M} - 15]^+$: m/z 162 (Loss of $\bullet\text{CH}_3$)
- Secondary Fragmentation: The acylium ion can subsequently lose a molecule of carbon monoxide (CO).
 - $[\text{M} - 15 - 28]^+$: m/z 134 (Loss of CO from m/z 162), corresponding to the benzothiazole cation.
- Other Fragments: The benzothiazole ring itself can fragment, leading to characteristic ions such as the benzonitrile radical cation (m/z 103) or the $\text{C}_6\text{H}_4\text{S}^{+\bullet}$ ion (m/z 108).^[6]



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Figure 3: Proposed major fragmentation pathway of **2-Acetylbenzothiazole** in EI-MS.

Experimental Protocol: EI-MS Data Acquisition

- Sample Introduction: Introduce a dilute solution of the compound (e.g., in methanol or dichloromethane) into the mass spectrometer, typically via a direct insertion probe or through a Gas Chromatography (GC) inlet. GC-MS is ideal for ensuring the analysis of a pure compound.^[7]
- Ionization: Ionize the sample using a standard electron energy of 70 eV in the EI source.
- Mass Analysis: Scan a mass range appropriate for the compound, for example, m/z 40-300, using a quadrupole, time-of-flight (TOF), or magnetic sector mass analyzer.
- Data Analysis: Identify the molecular ion peak to confirm the molecular weight. Analyze the fragmentation pattern to corroborate the proposed structure, comparing fragment masses to expected neutral losses.^[8]

Conclusion

The structural elucidation of **2-Acetylbenzothiazole** is reliably achieved through a synergistic application of NMR, IR, and Mass Spectrometry. The ¹H and ¹³C NMR spectra provide a definitive map of the C-H framework. The strong IR absorption at ~1695 cm⁻¹ unequivocally confirms the conjugated ketone, while the mass spectrum validates the molecular weight of 177 amu and shows a characteristic fragmentation pattern involving the loss of a methyl radical. Together, these techniques provide a robust, self-validating dataset essential for quality control and regulatory submission in any research or drug development pipeline.

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